

# Comparative Guide: Zeta Potential of DPPC vs. Hexadecyl Phosphate Modified Liposomes

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## Compound of Interest

Compound Name: Hexadecyl phosphate

Cat. No.: B8325280

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## Executive Summary

Objective: This guide provides a technical comparison of the zeta potential (

-potential) and colloidal stability of 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC) liposomes versus those modified with **Hexadecyl Phosphate** (commonly referred to as Dicapoyl Phosphate or DCP).

Core Insight: DPPC liposomes are zwitterionic, exhibiting near-neutral zeta potential (-5 mV to +5 mV) in physiological buffers, which often leads to aggregation over time. The incorporation of **Hexadecyl Phosphate** (HDP/DCP) introduces a strong negative surface charge (-30 mV to -60 mV), significantly enhancing colloidal stability through electrostatic repulsion.

## Physicochemical Mechanisms

To understand the zeta potential differences, one must analyze the molecular architecture of the lipid headgroups at the shear plane.

### DPPC (Zwitterionic Nature)

DPPC is a neutral phospholipid.[1] Its headgroup contains:

- Phosphate Group ( ): Negatively charged.
- Choline Group ( ): Positively charged.
- Net Charge: At physiological pH (7.4), these charges cancel out, resulting in a zwitterionic surface. The measured zeta potential is often slightly negative (due to hydration layer orientation) or slightly positive (due to specific ion adsorption), but generally low magnitude ( mV).

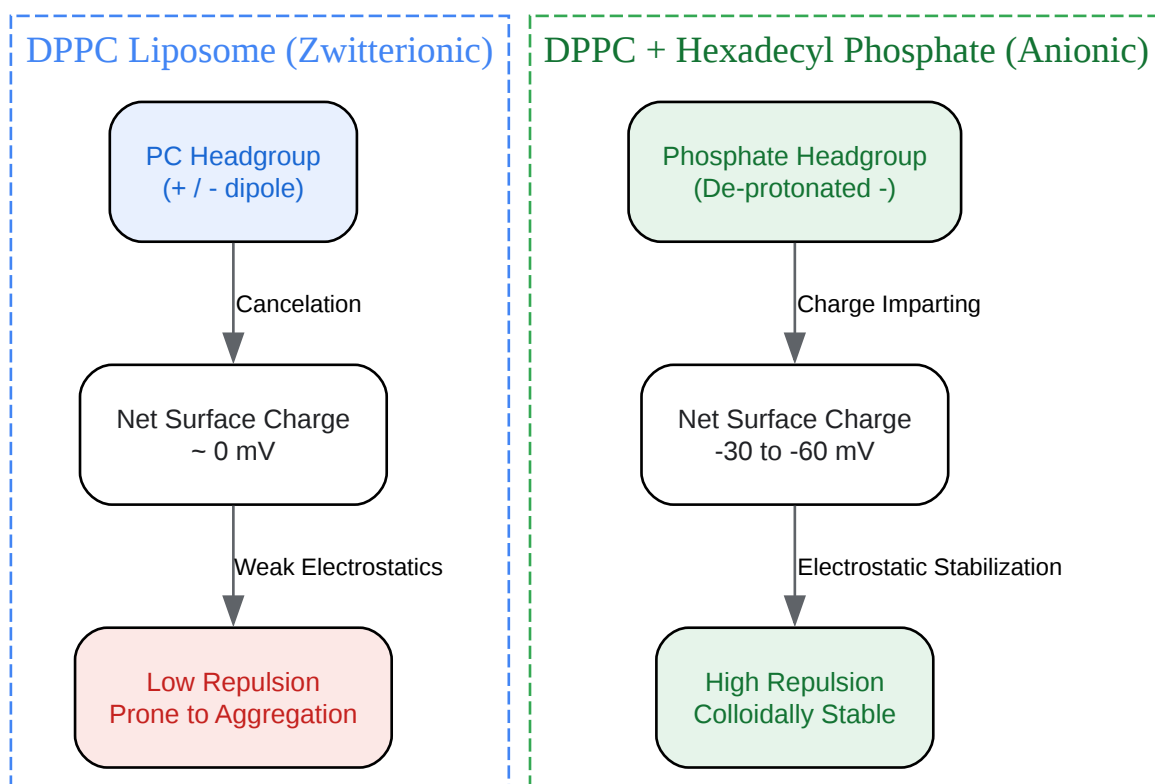
## Hexadecyl Phosphate / Dicetyl Phosphate (Anionic Nature)

**Hexadecyl phosphate** (specifically Dicetyl Phosphate, DCP) is an anionic surfactant often added to liposomes to impart negative charge.[2]

- Headgroup: Contains a phosphate ester with an ionizable hydrogen.[2]
- Tail: Two hexadecyl (C16) chains (in DCP) or one (in mono-**hexadecyl phosphate**), anchoring it into the bilayer.
- Net Charge: At pH 7.4, the phosphate group is deprotonated, carrying a full negative charge. This shifts the shear plane potential drastically negative.

## Visualizing the Charge Architecture

The following diagram illustrates the surface charge distribution difference between the two formulations.



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Figure 1: Mechanistic comparison of surface charge generation in DPPC vs. HDP-modified liposomes.

## Comparative Data Analysis

The following data summarizes typical zeta potential values reported in literature for DPPC and DPPC:DCP (molar ratio ~ 8:2) liposomes.<sup>[1][2][3][4][5][6][7][8]</sup>

Parameter	Pure DPPC Liposomes	DPPC + Hexadecyl Phosphate (DCP)
Primary Lipid	1,2-Dipalmitoyl-sn-glycero-3-phosphocholine	DPPC + Dicetyl Phosphate (Additives)
Charge Type	Zwitterionic (Neutral)	Anionic (Negative)
Zeta Potential (PBS, pH 7.4)	-2.0 mV to -10.0 mV	-30.0 mV to -50.0 mV
Zeta Potential (DI Water)	-5.0 mV to -18.0 mV	-50.0 mV to -70.0 mV
Colloidal Stability	Low (Aggregates within days)	High (Stable for weeks/months)
Electrophoretic Mobility	~ 0 to -0.5	~ -3.0 to -4.5
Biological Interaction	Low protein adsorption ("Stealth" like)	High interaction with cationic proteins

Key Observation: The addition of **Hexadecyl Phosphate** (typically at 10-20 mol%) shifts the zeta potential past the critical -30 mV threshold, which is generally accepted as the boundary for stable colloidal dispersions stabilized by electrostatic repulsion.

## Experimental Protocols

As a Senior Application Scientist, I recommend the following self-validating protocols. These workflows ensure reproducibility and minimize artifacts from buffer salts.

### Preparation: Thin Film Hydration (Bangham Method)

Materials:

- DPPC (MW: 734.05 g/mol )
- Dicetyl Phosphate (DCP) (MW: 546.8 g/mol ) - The source of negative charge
- Chloroform/Methanol (2:1 v/v)
- PBS (pH 7.4) or HEPES buffer.

**Workflow:**

- Molar Ratio Setup:
  - Control (DPPC): 100% DPPC.
  - Test (Anionic): DPPC : DCP : Cholesterol (7 : 1 : 2). Note: Cholesterol is often added to modulate rigidity, but DCP provides the charge.
- Film Formation: Dissolve lipids in Chloroform/MeOH. Evaporate solvent using a rotary evaporator at 50°C (above DPPC phase transition ) to form a thin, dry film.
- Hydration: Add pre-warmed PBS (55°C) to the film. Rotate for 1 hour to form Multilamellar Vesicles (MLVs).
- Downsizing: Extrude through 100 nm polycarbonate membranes (11 passes) or sonicate to form Large Unilamellar Vesicles (LUVs).

## Measurement: Electrophoretic Light Scattering (ELS)

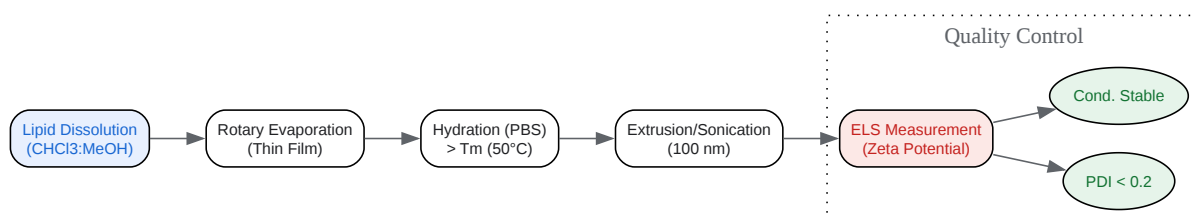
Causality in Measurement: Zeta potential is not a fixed property; it depends on the ionic strength of the medium. You must report the conductivity or salt concentration.

**Protocol:**

- Dilution: Dilute liposomes 1:100 in the exact same buffer used for hydration (e.g., 10mM PBS). Avoid diluting in pure water if hydrated in PBS, as the osmotic shock and conductivity change will skew results.
- Cuvette Loading: Use a folded capillary cell (e.g., Malvern DTS1070) to prevent electrode polarization.
- Settings:
  - Refractive Index: 1.45 (Liposome), 1.33 (Dispersant).
  - Temperature: 25°C.

- Model: Smoluchowski approximation (valid for aqueous buffers).
- Validation:
  - DPPC Check: If ZP is  $> -10$  mV, the system is clean. If ZP is  $< -20$  mV for pure DPPC, check for anionic detergent contamination in glassware.
  - DCP Check: ZP should be consistently  $< -30$  mV.

## Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for preparing and characterizing liposome surface charge.

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